

Application Notes and Protocols for Europium-Labeled [Ala17]-MCH

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Compound of Interest

Compound Name: [Ala17]-MCH

Cat. No.: B15607526

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Introduction

Melanin-concentrating hormone (MCH) is a neuropeptide that plays a crucial role in the regulation of energy homeostasis, appetite, and other physiological processes. Its effects are mediated through two G protein-coupled receptors, MCH receptor 1 (MCHR1) and MCH receptor 2 (MCHR2). **[Ala17]-MCH** is a potent and selective agonist for MCHR1. When labeled with europium, a lanthanide metal with unique fluorescent properties, **[Ala17]-MCH** becomes a powerful tool for studying MCHR1 pharmacology and signaling. This europium-labeled ligand is particularly well-suited for high-throughput screening (HTS) and various binding and functional assays due to its application in Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) technology.

These application notes provide detailed protocols for the use of europium-labeled **[Ala17]-MCH** in key experimental assays, along with a summary of its binding and functional characteristics.

Data Presentation

The following tables summarize the quantitative data for both unlabeled and europium-labeled **[Ala17]-MCH**, providing key metrics for its interaction with MCH receptors.

Table 1: Binding Affinity of **[Ala17]-MCH** and its Europium-Labeled Analog

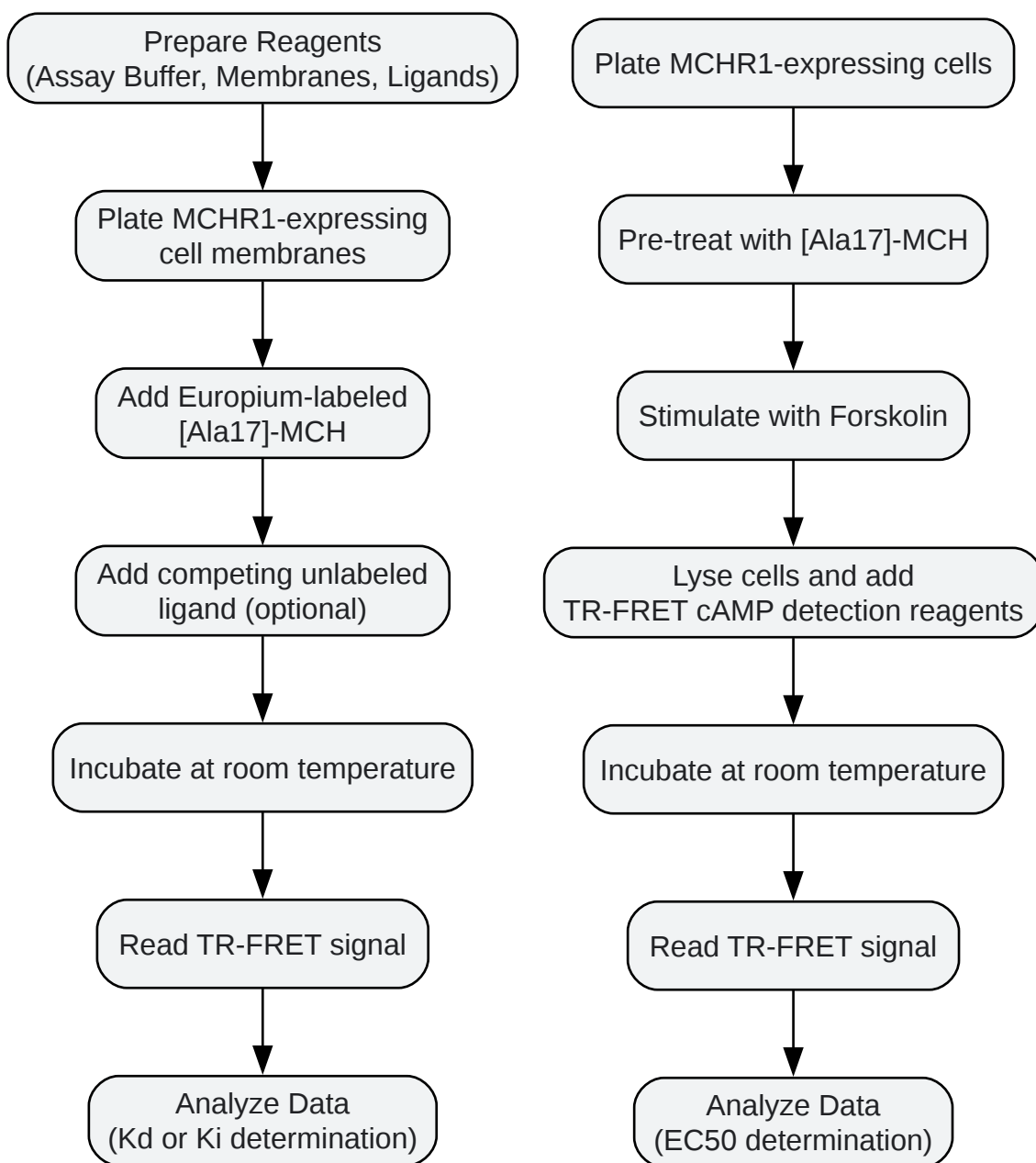
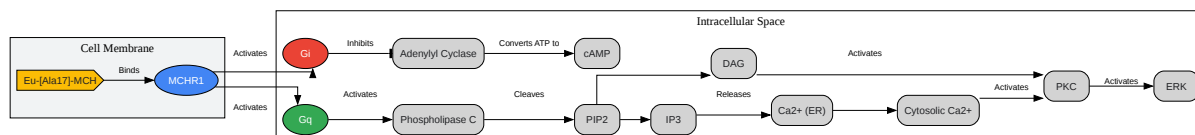
Ligand	Receptor	Binding Parameter	Value (nM)	Reference
[Ala17]-MCH	MCHR1	Ki	0.16	[1][2]
[Ala17]-MCH	MCHR2	Ki	34	[1][2]
Europium-labeled [Ala17]-MCH	MCHR1	Kd	0.37	[2][3]
Europium-labeled [Ala17]-MCH	MCHR2	Binding Affinity	Little to no demonstrable binding	[2][3]

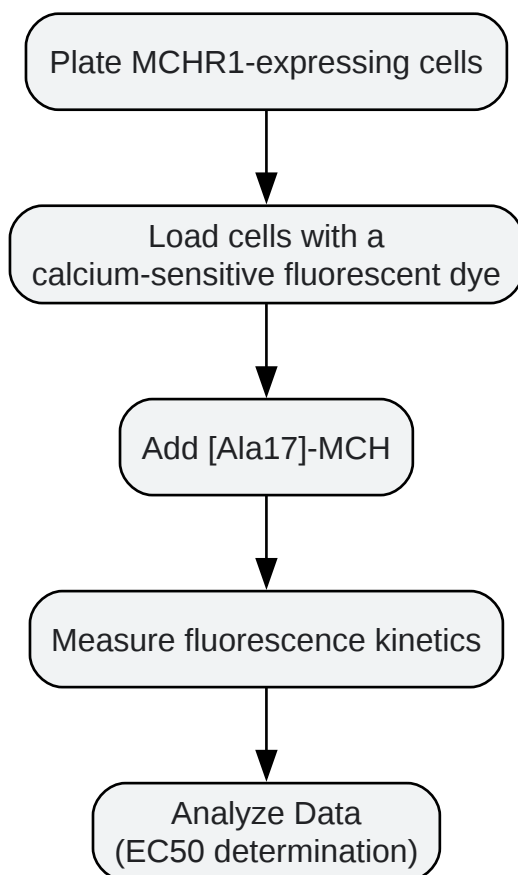
Table 2: Functional Activity of [Ala17]-MCH

Ligand	Receptor	Functional Parameter	Value (nM)	Reference
[Ala17]-MCH	MCHR1	EC50	17	[1]
[Ala17]-MCH	MCHR2	EC50	54	[1]

MCHR1 Signaling Pathways

Activation of MCHR1 by an agonist like [Ala17]-MCH initiates a cascade of intracellular signaling events. MCHR1 is known to couple to both Gi and Gq G proteins. This dual coupling leads to the modulation of multiple downstream pathways, including the inhibition of adenylyl cyclase and the mobilization of intracellular calcium.





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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. [Ala17]-MCH | MCHR1 Ligand | MCE [medchemexpress.cn]
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